

Ascr#18: A Comprehensive Technical Guide on its Natural Sources, Distribution, and Signaling

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Compound of Interest

Compound Name: Ascr#18

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Abstract

Ascaroside #18 (**Ascr#18**) is a complex glycolipid, belonging to the ascaroside family of signaling molecules, that plays a crucial role in the chemical communication of nematodes. Initially identified as a minor component of the pheromone bouquet in the model organism *Caenorhabditis elegans*, **Ascr#18** has since been recognized as a major ascaroside in many plant-parasitic nematodes.^[1] Its significance extends beyond nematode biology, as it is now established as a key elicitor of plant defense responses, acting as a nematode-associated molecular pattern (NAMP). This technical guide provides an in-depth overview of the natural sources, biosynthesis, distribution, and signaling pathways of **Ascr#18**, with a focus on its dual role in nematode communication and plant immunity.

Natural Sources and Distribution of Ascr#18

Ascr#18 is primarily produced by nematodes, a diverse phylum of roundworms. While it is a minor component in the well-studied bacterivorous nematode *C. elegans*, it is the most abundant ascaroside in several genera of plant-parasitic nematodes.^[1] This suggests a conserved role for **Ascr#18** in nematode biology, particularly in the context of plant parasitism.

Table 1: Distribution of **Ascr#18** in Various Nematode Species

Nematode Species	Lifestyle	Relative Abundance of Ascr#18	Reference
Caenorhabditis elegans	Bacterivorous	Minor component	[1]
Heterodera schachtii	Plant-parasitic (cyst)	Major component	[1]
Meloidogyne incognita	Plant-parasitic (root-knot)	Major component	[1]
Pratylenchus brachyurus	Plant-parasitic (lesion)	Trace amounts	[1]
Heterorhabditis bacteriophora	Entomopathogenic	Produced	[1]
Steinernema feltiae	Entomopathogenic	Produced	[1]

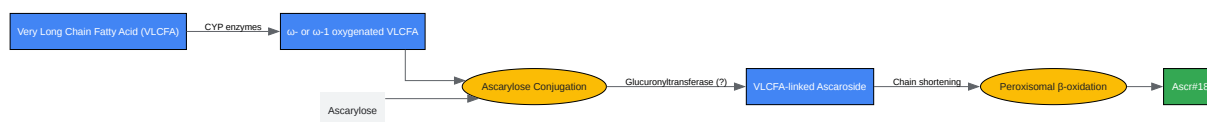
The production and release of ascarosides, including **Ascr#18**, are highly dependent on the developmental stage and environmental conditions of the nematode.[2][3] For instance, in *C. elegans*, ascaroside production is significantly influenced by population density and food availability, which regulate entry into the stress-resistant dauer larval stage.[2][3]

Biosynthesis of Ascr#18

The biosynthesis of ascarosides is a modular process that combines building blocks from fatty acid metabolism and sugar biochemistry. The core structure consists of the dideoxy sugar ascarylose linked to a fatty acid-like side chain. The diversity of ascarosides arises from variations in the length of this side chain and the addition of other chemical moieties.

The biosynthesis of the fatty acid side chain of **Ascr#18** and other ascarosides occurs through a pathway analogous to peroxisomal β -oxidation.[4][5][6] This process involves the iterative shortening of very long-chain fatty acids.[4] Key enzymes in this pathway include acyl-CoA oxidases (ACOX), enoyl-CoA hydratases, L-3-hydroxyacyl-CoA dehydrogenases, and 3-ketoacyl-CoA thiolases (such as DAF-22 in *C. elegans*).[5][7][8] Mutations in genes encoding these enzymes lead to the accumulation of long-chain ascaroside precursors and a deficiency in the production of shorter-chain ascarosides.[5][8]

Logical Flow of Ascr#18 Biosynthesis



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Caption: Proposed biosynthetic pathway of **Ascr#18**.

Ascr#18 Signaling in Plants

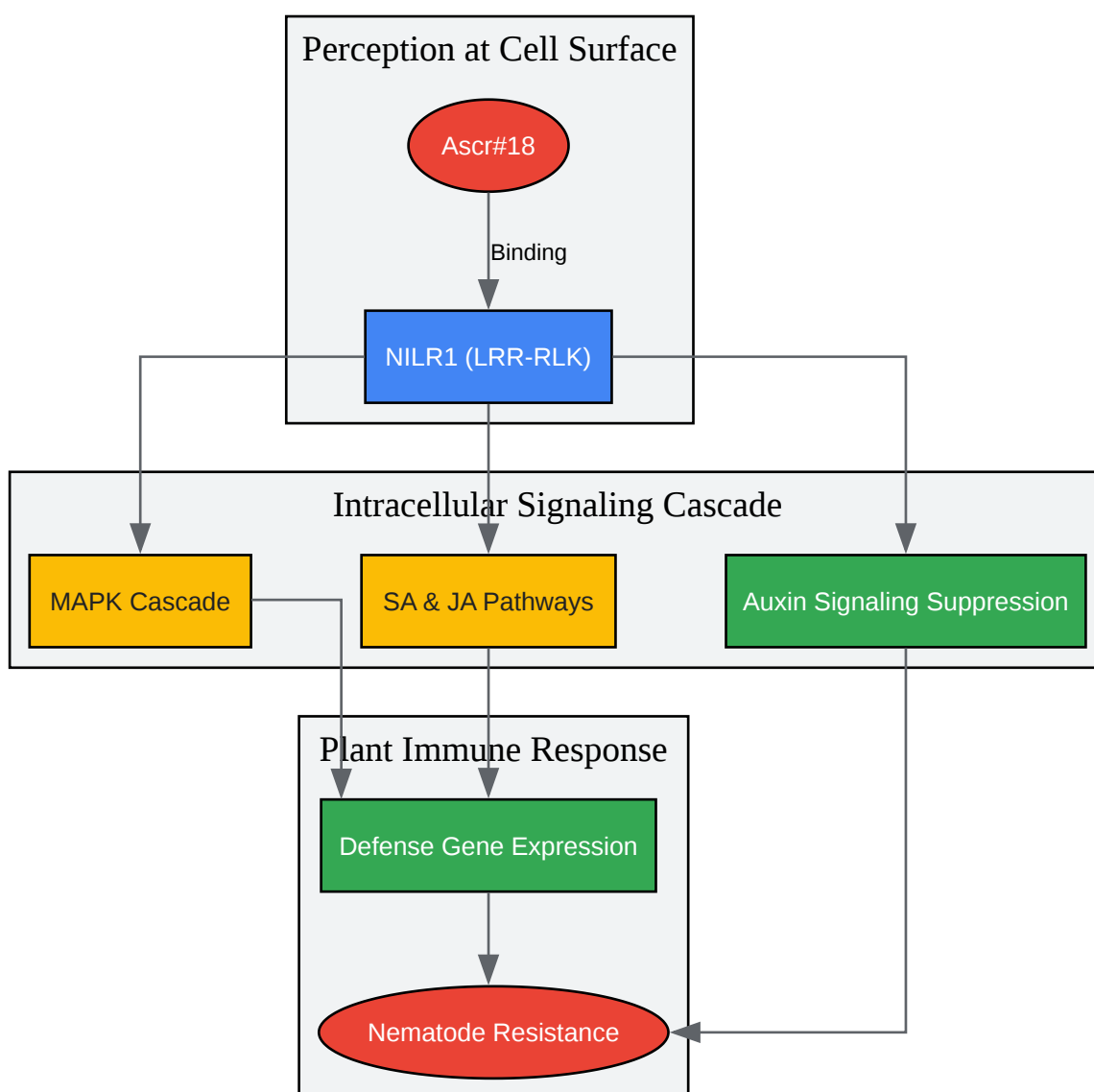
Ascr#18 is a potent elicitor of plant defense responses, functioning as a nematode-associated molecular pattern (NAMP).[9] Plants can detect **Ascr#18** at picomolar to micromolar concentrations, triggering a cascade of immune responses.[1] This recognition is a key aspect of the plant's ability to defend itself against parasitic nematodes.

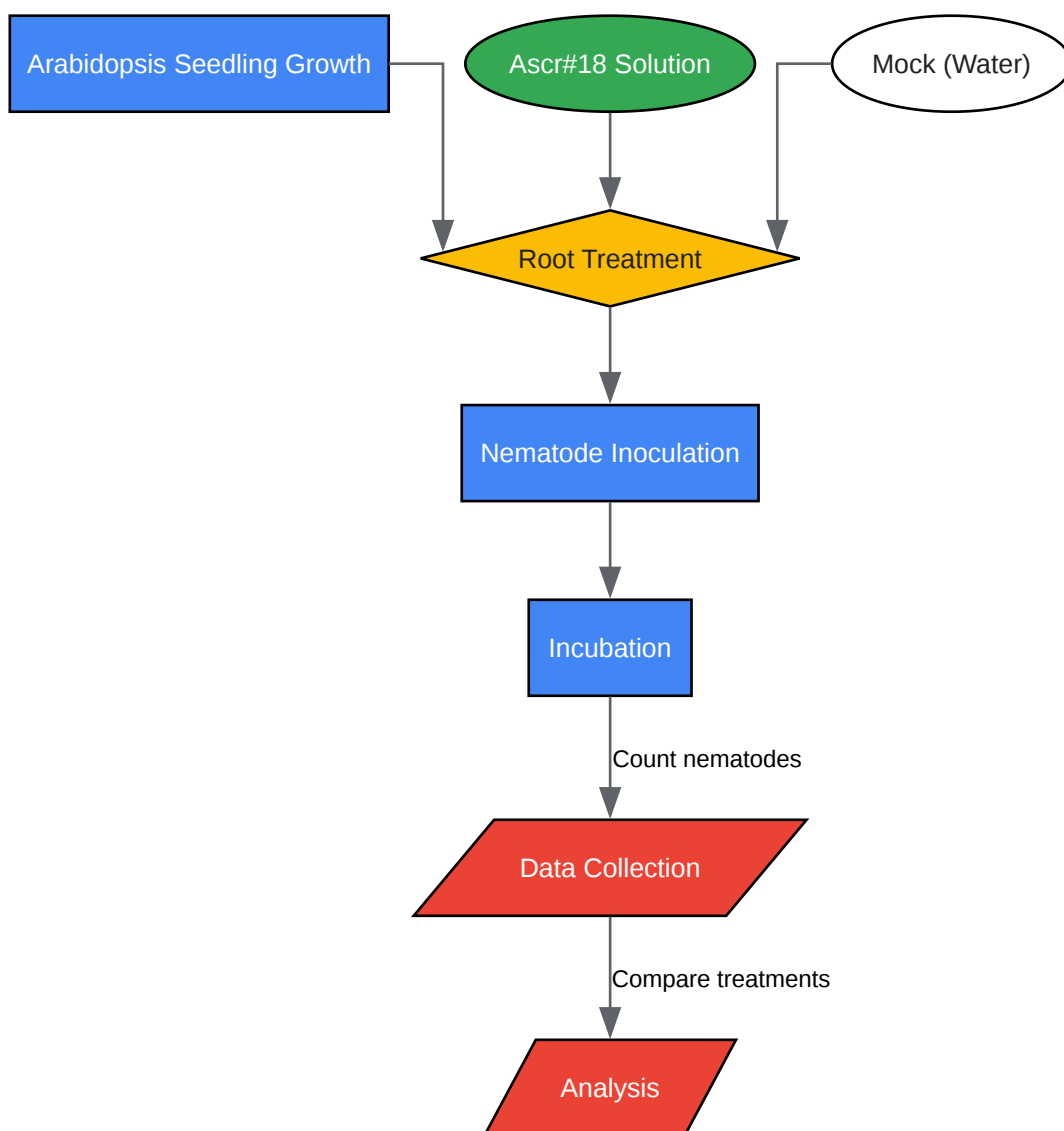
Perception and Downstream Signaling

The perception of **Ascr#18** in the model plant *Arabidopsis thaliana* is mediated by the leucine-rich repeat receptor-like kinase NILR1.[10][11] Upon binding of **Ascr#18**, NILR1 initiates a signaling cascade that leads to pattern-triggered immunity (PTI). However, the immune response triggered by **Ascr#18** differs from classical PTI in that it does not involve a reactive oxygen species (ROS) burst or defense-related growth inhibition.[9][10][11]

The signaling pathway downstream of **Ascr#18** perception involves the activation of mitogen-activated protein kinases (MAPKs) and the induction of salicylic acid (SA) and jasmonic acid (JA) signaling pathways.[1] A key and distinct feature of **Ascr#18**-mediated defense is the strong suppression of auxin signaling.[9][10][11] This is achieved through the downregulation of auxin transport and responsive genes, such as AUX1, SAUR69, and IAA27.[10][11] Since nematodes rely on manipulating host auxin signaling to establish feeding sites, the suppression of this pathway by **Ascr#18** represents a novel plant defense mechanism.[11]

Ascr#18 Signaling Pathway in Plants





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